

Application Notes and Protocols for SU5204 Stock Solution

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Compound of Interest

Compound Name: SU5204

Cat. No.: B15569523

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These application notes provide detailed protocols for the preparation and storage of **SU5204** stock solutions to ensure stability and efficacy for in vitro and in vivo research applications.

SU5204 is a tyrosine kinase inhibitor known to target VEGFR-2 (FLK-1) and has been utilized in studies related to angiogenesis and cancer research. Proper preparation and storage of stock solutions are critical for obtaining reproducible experimental results.

Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **SU5204**.

Parameter	Value	Source
Molecular Formula	C17H15NO2	[1]
CAS Number	186611-11-0	[1]
Appearance	Solid, Light yellow to yellow	[1]
Solubility in DMSO	100 mg/mL (376.92 mM)	[1]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[1]
Storage of Solution	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration SU5204 Stock Solution in DMSO

This protocol describes the preparation of a 100 mg/mL stock solution of **SU5204** in Dimethyl Sulfoxide (DMSO).

Materials:

- **SU5204** powder
- Anhydrous/Hygroscopic DMSO (newly opened)[\[1\]](#)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath
- Vortex mixer
- Calibrated pipettes and sterile tips

Procedure:

- Pre-weighing Preparation: Allow the **SU5204** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **SU5204** powder in a sterile container.
- Solvent Addition: Add the appropriate volume of newly opened, anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of a 100 mg/mL stock solution, add 1 mL of DMSO to 100 mg of **SU5204**.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.^[1] Monitor the solution closely until it becomes clear.
- Aliquoting: Once the **SU5204** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles.^[1]
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Protocol 2: Storage and Handling of SU5204 Stock Solutions

Proper storage is crucial to maintain the stability and activity of the **SU5204** stock solution.

Storage Conditions:

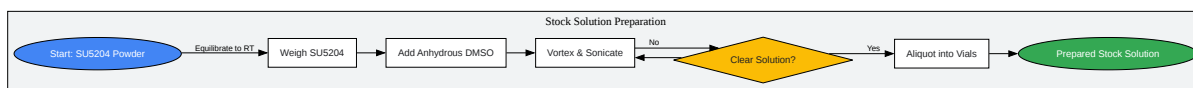
- Long-term Storage: Store the aliquoted stock solution at -80°C for up to 6 months.^[1]
- Short-term Storage: For more frequent use, aliquots can be stored at -20°C for up to 1 month.^[1]

Handling:

- Thawing: When ready to use, thaw a single aliquot at room temperature. Avoid repeated freeze-thaw cycles.
- Light Sensitivity: Protect the stock solution from direct light.
- Working Solutions: Prepare fresh working solutions by diluting the stock solution in the appropriate cell culture medium or buffer immediately before use.

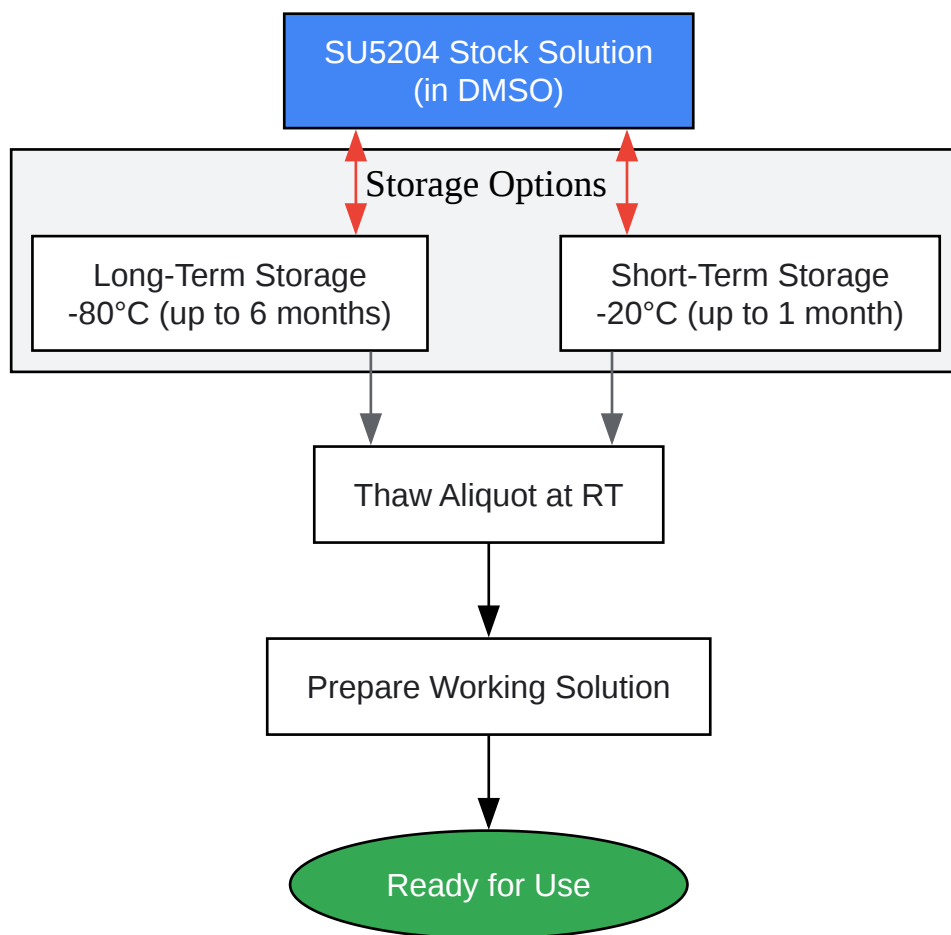
Visualizations

The following diagrams illustrate the key processes described in these application notes.



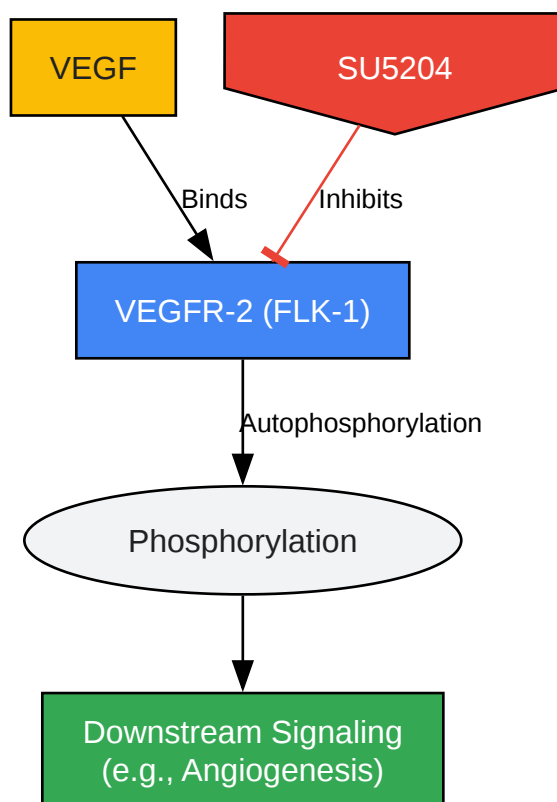
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Caption: Workflow for **SU5204** Stock Solution Preparation.



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Caption: Protocol for **SU5204** Stock Solution Storage and Use.



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Caption: Simplified **SU5204** Mechanism of Action.

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References

- 1. medchemexpress.com [medchemexpress.com]
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